

Acid Red 405 CAS number 83833-37-8 scientific literature review.

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Compound of Interest

Compound Name: Acid red 405

Cat. No.: B12370835

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An In-depth Technical Guide to Acid Red 405 (CAS 83833-37-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Red 405, identified by CAS number 83833-37-8, is a monoazo chromium complex dye. This technical guide provides a comprehensive review of the currently available scientific and technical literature on **Acid Red 405**. The document covers its chemical and physical properties, primary applications in the textile industry, and available toxicological data. Detailed experimental protocols for textile dyeing and subsequent analytical procedures for chromium content are presented. Due to a lack of published research, its application in drug development and biological signaling pathways could not be documented. This guide aims to be a foundational resource for professionals requiring detailed technical information on this specific chemical compound.

Chemical and Physical Properties

Acid Red 405 is a complex organometallic compound, specifically a chromium (III) complex of an azo dye. Its chemical structure and properties are summarized in the tables below.

Identifier	Value
Chemical Name	disodium chromate(2-), [2,4-dihydro-4-[(2-hydroxy-4-nitrophenyl)azo]-5-methyl-2-phenyl-3H-pyrazol-3-onato(2-)] [4-[(4,5-dihydro-3-methyl-5-oxo-1-phenyl-1H-pyrazol-4-yl)azo]-3-hydroxy-1-naphthalenesulfonato(3-)]-
CAS Number	83833-37-8
Molecular Formula	C ₃₆ H ₂₄ CrN ₉ Na ₂ O ₉ S ₂ ⁺
Molecular Weight	856.67 g/mol
Color	Red
Form	Powder

| Synonyms | | :--- | | C.I. **Acid Red 405** | | Acid Red S-B | | Neutral Complex Red SB | | Lanacron Bordeaux S-B | | Ostalan Bordeaux SB |

Applications

The primary application of **Acid Red 405** is in the textile industry as a dye for protein and polyamide fibers.

- **Textile Dyeing:** It is used for dyeing wool, silk, and nylon, providing a bluish-red hue with good fastness properties. It is particularly suitable for medium to dark shades.
- **Other Industrial Uses:** There are mentions of its use in dyeing leather and paper, as well as in the formulation of some cosmetics.
- **Fluorescent Marker:** Some commercial suppliers list it as a fluorescent dye, suggesting potential applications as a fluorescent marker. However, specific applications in research or diagnostics are not well-documented in scientific literature.^[1] One of its noted applications is for sea markers that are fluorescent, aiding in aerial reconnaissance searches, and for exploring fluorescent groundwater.^[1]

Quantitative Data

A study on the ecological quality control of chromium-complex acid dyes provides quantitative data on the chromium content of commercial **Acid Red 405** samples.

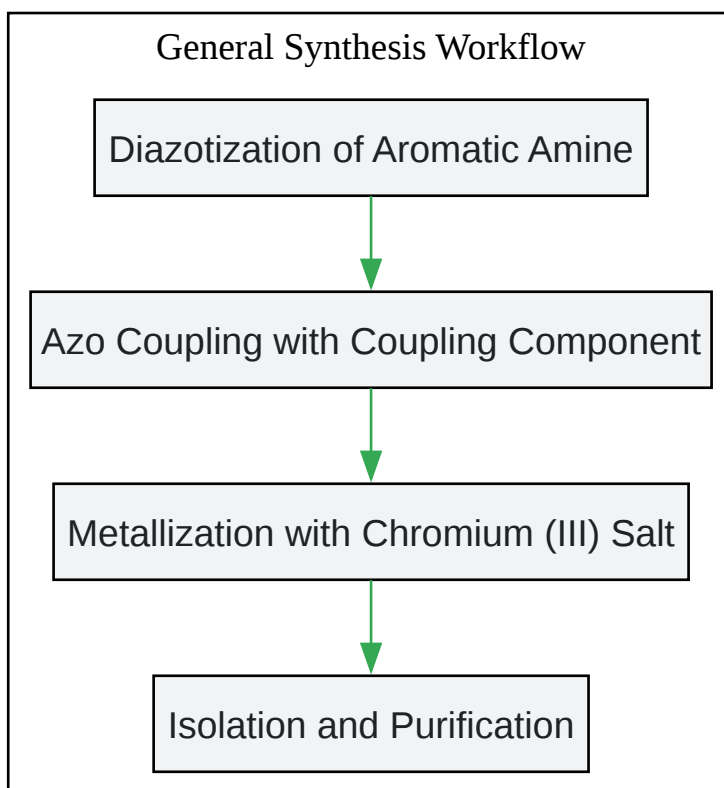
Parameter	Value	Method of Analysis
Total Chromium (Cr) Content	15,271 - 45,677 mg/kg	Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) after acid digestion
Free Chromium (Cr) Content	193 - 4048 mg/kg	Solid Phase Extraction followed by ICP-OES
Free Hexavalent Chromium (Cr(VI)) Content	2.35 - 16.2 mg/kg	Solid Phase Extraction followed by Ion Chromatography
Extractable Chromium from Dyed Nylon	0.28 - 3.95 mg/kg	Extraction with artificial sweat solution followed by ICP-OES

Data sourced from "Study on analytical scheme for human ecological quality control of chromium-complex acid dyes".

Experimental Protocols

General Synthesis of 1:2 Chromium-Complex Azo Dyes

While a specific synthesis protocol for **Acid Red 405** is not detailed in the available literature, a general method for preparing similar 1:2 chromium-complex azo dyes involves a multi-step process.



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Caption: General synthesis workflow for chromium-complex azo dyes.

Protocol:

- **Diazotization:** An aromatic amine is treated with a source of nitrous acid (e.g., sodium nitrite and a mineral acid) at low temperatures (0-5 °C) to form a diazonium salt.
- **Azo Coupling:** The diazonium salt is reacted with a coupling component (e.g., a phenol, naphthol, or pyrazolone derivative) to form the azo dye. The pH of the reaction is critical and is adjusted based on the specific coupling component.
- **Metallization:** The azo dye is then reacted with a chromium (III) salt, such as chromium (III) sulfate or chromium (III) chloride, typically at elevated temperatures and controlled pH. The stoichiometry is controlled to favor the formation of the 1:2 complex (two dye molecules per chromium ion).

- Isolation and Purification: The resulting metal-complex dye is isolated by filtration, washed to remove unreacted starting materials and salts, and then dried.

Dyeing Protocol for Nylon Fabric

The following protocol is adapted from the study on the ecological quality control of chromium-complex acid dyes.

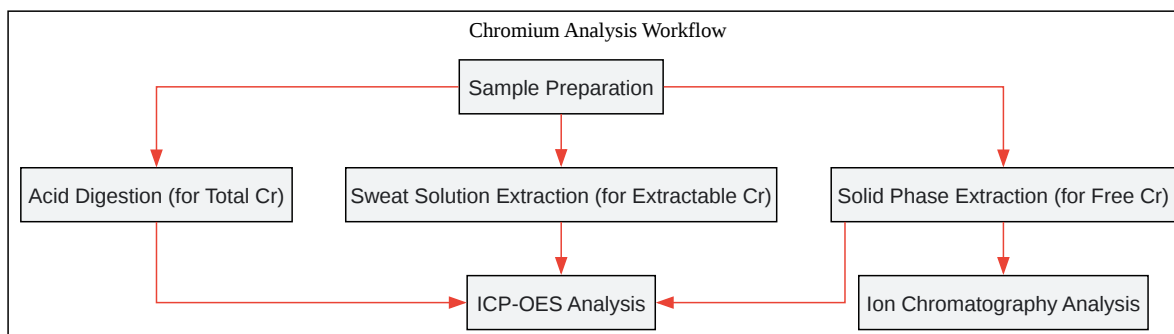
Caption: Experimental workflow for dyeing nylon fabric with **Acid Red 405**.

Protocol:

- Pre-treatment: The nylon fabric is first washed with a non-ionic surfactant to remove any impurities and then rinsed thoroughly with deionized water.
- Dye Bath Preparation: A dye bath is prepared with the desired concentration of **Acid Red 405** in deionized water. The pH of the bath is adjusted to approximately 4 using a suitable acid (e.g., acetic acid).
- Dyeing Process: The pre-treated fabric is immersed in the dye bath. The temperature is gradually raised to 80-100 °C and held for a specified time (e.g., 60 minutes) to allow for dye penetration and fixation.
- Rinsing: After dyeing, the fabric is rinsed with water to remove unfixed dye from the surface.
- After-treatment: An after-treatment with a fixing agent (e.g., a cationic fixing agent) is performed to improve the wet fastness properties. This is typically done in a fresh bath at an elevated temperature.
- Final Rinse and Dry: The fabric is given a final rinse and then dried.

Analytical Protocol for Chromium Content

The following is a summary of the analytical protocol for determining the total, free, and hexavalent chromium content in **Acid Red 405** and the extractable chromium from dyed fabrics.



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Caption: Analytical workflow for the determination of chromium species.

Protocol:

- **Total Chromium:** A sample of the dye is subjected to strong acid digestion (e.g., with nitric acid and hydrochloric acid) to break down the organic matrix. The resulting solution is then analyzed by ICP-OES.
- **Free Chromium:** The dye is dissolved in a suitable solvent (e.g., methanol) and passed through a C18 solid-phase extraction (SPE) column. The eluate, containing the free chromium, is collected and analyzed by ICP-OES for total free chromium and by ion chromatography for free hexavalent chromium.
- **Extractable Chromium:** The dyed fabric is extracted with an artificial sweat solution at a controlled temperature and pH. The extract is then analyzed by ICP-OES to determine the amount of chromium that has leached from the fabric.

Toxicological Information

The available Material Safety Data Sheets (MSDS) provide the following toxicological information:

- **Acute Toxicity:** Harmful if swallowed. May cause gastrointestinal irritation.
- **Skin and Eye Irritation:** May cause skin and eye irritation upon contact.
- **Respiratory Irritation:** Inhalation of the powder may cause respiratory tract irritation.
- **Chronic Effects:** No specific data on long-term exposure is available.
- **Carcinogenicity and Mutagenicity:** There is no conclusive data available from major regulatory bodies (IARC, NTP, OSHA) on the carcinogenicity of **Acid Red 405**. However, as a chromium-containing compound, caution is advised.

Use in Drug Development and Biological Signaling

A thorough review of the scientific literature did not yield any studies on the application of **Acid Red 405** in drug development or its interaction with biological signaling pathways. While some azo dyes have been investigated for their biological activities, there is no specific research available for **Acid Red 405** in this context. Its classification as a "fluorescent dye" by some suppliers suggests a potential for use in biological imaging, but no published research has been found to support this.

Conclusion

Acid Red 405 is a well-established chromium-complex azo dye with its primary application in the textile industry. The available literature provides a good understanding of its chemical nature, its use in dyeing, and methods for analyzing its chromium content. However, there is a significant lack of publicly available scientific research on its spectroscopic properties, a detailed synthesis protocol, and, most notably, any applications in the fields of drug development, biological signaling, or advanced material science. For researchers and scientists in these latter fields, **Acid Red 405** remains a compound with uninvestigated potential. Further research would be needed to explore any utility beyond its current industrial applications.

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References

- 1. CN111040466B - Trisazo red acid dye and preparation method thereof - Google Patents [patents.google.com]
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